

Safe Disposal of MES Hemisodium Salt: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MES hemisodium salt

Cat. No.: B568281

[Get Quote](#)

For laboratory professionals, including researchers, scientists, and those in drug development, the proper disposal of chemical reagents is a critical component of laboratory safety and operational integrity. This guide provides detailed, step-by-step procedures for the safe disposal of **MES hemisodium salt**, ensuring compliance with safety standards and minimizing environmental impact.

Chemical and Physical Properties

A comprehensive understanding of a substance's properties is foundational to its safe handling and disposal. The relevant quantitative data for **MES hemisodium salt** are summarized below.

Property	Value
CAS Number	117961-21-4
Molecular Weight	206.73 g/mol
pKa	6.1
Useful pH Range	5.5 - 6.7
Solubility in Water	500 mg/mL

Disposal Protocol

While **MES hemisodium salt** is not classified as a hazardous substance, proper disposal procedures must be followed to maintain a safe laboratory environment. Adherence to local and national regulations is mandatory for all chemical waste disposal.

Step 1: Personal Protective Equipment (PPE)

Before handling **MES hemisodium salt** for disposal, ensure you are wearing the appropriate personal protective equipment. This includes:

- Eyeshields
- Gloves
- N95 respirator (or equivalent) to avoid inhalation of dusts

Step 2: Waste Collection

- Solid Waste:
 - Collect dry **MES hemisodium salt** waste in its original container or a clearly labeled, sealed container.
 - Do not mix with other chemical waste.
 - For spills, take up the material dry, avoiding the generation of dust, and place it into a suitable, labeled container for waste disposal.[\[1\]](#)
- Aqueous Solutions:
 - While highly soluble in water, avoid disposing of **MES hemisodium salt** solutions down the drain unless permitted by local regulations.
 - If drain disposal is not permitted, collect aqueous waste in a labeled container for chemical waste pickup.

Step 3: Storage Pending Disposal

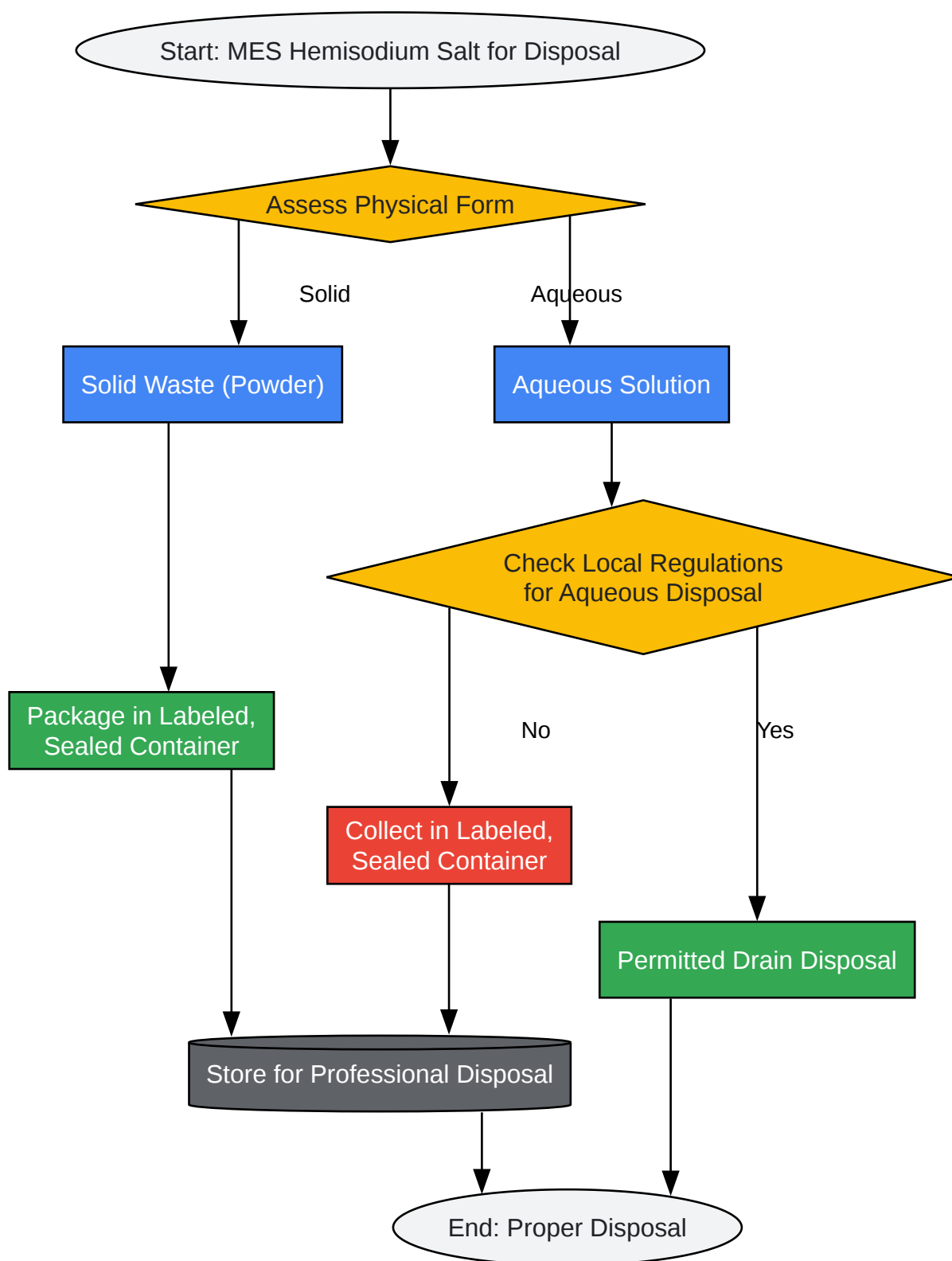
- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Handle uncleaned containers as you would the product itself.

Step 4: Final Disposal

- Dispose of the chemical waste through a licensed professional waste disposal service.
- All disposal methods must be in strict accordance with national and local regulations.

Experimental Workflow: Disposal Decision Process

The following diagram illustrates the logical workflow for the proper disposal of **MES hemisodium salt**.



[Click to download full resolution via product page](#)

MES Hemisodium Salt Disposal Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. isg.ku.edu.tr [isg.ku.edu.tr]
- To cite this document: BenchChem. [Safe Disposal of MES Hemisodium Salt: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b568281#mes-hemisodium-salt-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com